

Rezvilutamide Technical Support Center: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rezvilutamide

Cat. No.: B8201621

[Get Quote](#)

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **rezvilutamide**. It includes a detailed profile of grade 3 or higher adverse events, troubleshooting guides in a question-and-answer format, and relevant experimental protocols.

Rezvilutamide Grade 3 or Higher Adverse Events Profile

The following table summarizes the grade 3 or higher adverse events observed in the pivotal CHART clinical trial, which evaluated the efficacy and safety of **rezvilutamide** in combination with androgen-deprivation therapy (ADT) for high-volume, metastatic, hormone-sensitive prostate cancer.^[1]

Adverse Event	Rezvilutamide + ADT (n=323)	Bicalutamide + ADT (n=324)
Hypertension	8% (26 patients)	7% (24 patients)
Hypertriglyceridemia	7% (24 patients)	2% (7 patients)
Increased Weight	6% (20 patients)	4% (12 patients)
Anemia	4% (12 patients)	5% (16 patients)
Hypokalemia	3% (11 patients)	1% (4 patients)

Serious adverse events were reported in 28% of patients in the **rezvilutamide** group and 21% in the bicalutamide group.[1]

Experimental Protocols: Adverse Event Grading

The CHART trial likely utilized the Common Terminology Criteria for Adverse Events (CTCAE) for grading the severity of adverse events. The following are the specific criteria for grade 3 adverse events for the most common side effects observed with **rezvilutamide**, based on CTCAE v5.0.

Adverse Event	Grade 3 (Severe) Criteria
Hypertension	Systolic BP \geq 160 mmHg or diastolic BP \geq 100 mmHg; medical intervention indicated; more than one drug or more intensive therapy than previously used indicated.[2][3]
Hypertriglyceridemia	>500-1000 mg/dL or >5.7-11.4 mmol/L.[4]
Increased Weight	\geq 20% increase from baseline.
Anemia	Hemoglobin <8.0 g/dL; transfusion indicated.
Hypokalemia	<3.0 - 2.5 mmol/L; hospitalization indicated.

Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rezvilutamide versus bicalutamide in combination with androgen-deprivation therapy in patients with high-volume, metastatic, hormone-sensitive prostate cancer (CHART): a randomised, open-label, phase 3 trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. UpToDate 2018 [bsgdtphcm.vn]
- 3. Hypertension | eviQ [eviq.org.au]
- 4. evs.nci.nih.gov [evs.nci.nih.gov]
- To cite this document: BenchChem. [Rezvilutamide Technical Support Center: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8201621#rezvilutamide-side-effects-profile-grade-3-or-higher]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com